

A Technical Guide to 4-Phenethoxy-1H-pyrazole: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Phenethoxy-1H-pyrazole

Cat. No.: B12068813

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Abstract

This technical guide provides a comprehensive overview of **4-Phenethoxy-1H-pyrazole**, a molecule of significant interest within the field of medicinal chemistry. The pyrazole nucleus is a well-established "privileged scaffold," forming the core of numerous approved pharmaceutical agents.^[1] This document details the physicochemical properties of **4-Phenethoxy-1H-pyrazole**, with a primary focus on its molecular weight and structure. A robust synthetic protocol via Williamson ether synthesis is presented, alongside standard analytical techniques for its characterization. Furthermore, the guide explores the potential applications of this compound in drug discovery, grounded in the wide-ranging biological activities of the pyrazole class of compounds. This paper is intended for researchers, scientists, and professionals in drug development seeking to understand and utilize this promising molecular entity.

Introduction: The Pyrazole Scaffold in Medicinal Chemistry

Pyrazoles are five-membered heterocyclic aromatic compounds containing two adjacent nitrogen atoms. This structural motif is of paramount importance in drug discovery, as evidenced by its presence in a multitude of commercially successful drugs.^[1] The pyrazole ring

system's utility stems from its ability to engage in various non-covalent interactions, including hydrogen bonding and π -stacking, with biological targets. Its metabolic stability and synthetic tractability further enhance its appeal as a core structural component in novel therapeutic agents.

Compounds incorporating the pyrazole scaffold exhibit a broad spectrum of pharmacological activities, including anti-inflammatory, analgesic, antimicrobial, and anticancer properties.^[2] Notable examples of pyrazole-containing drugs include Celecoxib, a selective COX-2 inhibitor for treating inflammation, and Rimonabant, an anti-obesity agent. The versatility of the pyrazole ring allows for substitution at various positions, enabling the fine-tuning of a molecule's steric, electronic, and pharmacokinetic properties to achieve desired therapeutic effects. This guide focuses on a specific derivative, **4-Phenethoxy-1H-pyrazole**, to illustrate the synthesis, characterization, and potential utility of this important class of compounds.

Physicochemical Properties of 4-Phenethoxy-1H-pyrazole

The fundamental physicochemical properties of **4-Phenethoxy-1H-pyrazole** are crucial for its handling, characterization, and application in research settings. While experimental data for this specific molecule is not widely published, its key properties can be accurately calculated based on its constituent parts: a pyrazole ring and a phenethoxy substituent.

Property	Value	Source
IUPAC Name	4-(2-phenylethoxy)-1H-pyrazole	Calculated
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	Calculated
Molecular Weight	202.23 g/mol	Calculated
Exact Mass	202.09496 g/mol	Calculated
Monoisotopic Mass	202.09496 Da	Calculated
Calculated LogP	1.8 - 2.2	Estimated
Hydrogen Bond Donors	1	Calculated
Hydrogen Bond Acceptors	2	Calculated
Rotatable Bonds	3	Calculated

Note: The molecular weight is calculated from the molecular formula C₁₁H₁₂N₂O (C: 112.011 + H: 121.008 + N: 214.007 + O: 115.999).

Synthesis and Characterization

The synthesis of **4-Phenethoxy-1H-pyrazole** can be efficiently achieved through a Williamson ether synthesis, a robust and widely used method for forming ethers.[3][4][5] This approach involves the reaction of a deprotonated 4-hydroxy-1H-pyrazole with a suitable phenethyl halide.

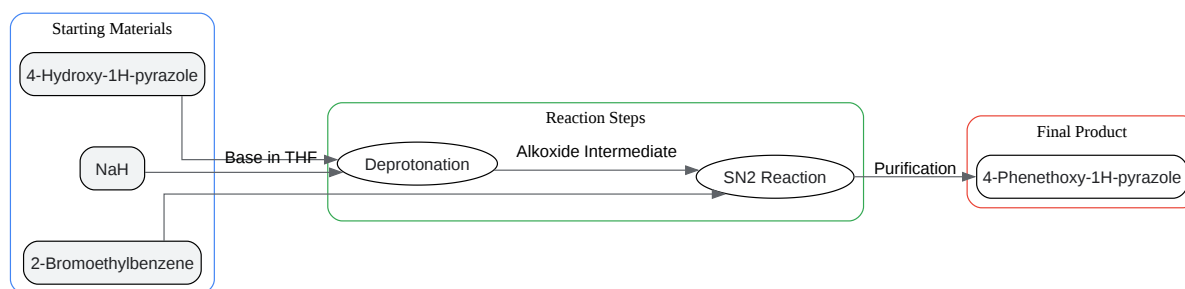
Synthetic Pathway: Williamson Ether Synthesis

The proposed synthesis is a two-step process starting from commercially available materials. The key is the formation of an ether linkage at the 4-position of the pyrazole ring.

- Preparation of the Alkoxide: 4-Hydroxy-1H-pyrazole is treated with a strong base, such as sodium hydride (NaH), in an aprotic polar solvent like tetrahydrofuran (THF) or dimethylformamide (DMF).[6] The base deprotonates the hydroxyl group to form a more nucleophilic sodium pyrazol-4-oxide.

- Nucleophilic Substitution (SN2): The resulting alkoxide then reacts with (2-bromoethyl)benzene via a bimolecular nucleophilic substitution (SN2) mechanism.^[5] The alkoxide attacks the electrophilic carbon attached to the bromine, displacing the bromide ion and forming the desired **4-phenethoxy-1H-pyrazole**.

The causality behind this choice of reaction is its high efficiency and reliability for creating ether bonds, particularly when using a primary alkyl halide like (2-bromoethyl)benzene, which minimizes competing elimination reactions.^[6]



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Caption: Synthetic workflow for **4-Phenethoxy-1H-pyrazole**.

Characterization Methods

To confirm the identity and purity of the synthesized product, a combination of standard analytical techniques is employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the pyrazole ring protons (typically two singlets or doublets in the aromatic region), the two methylene

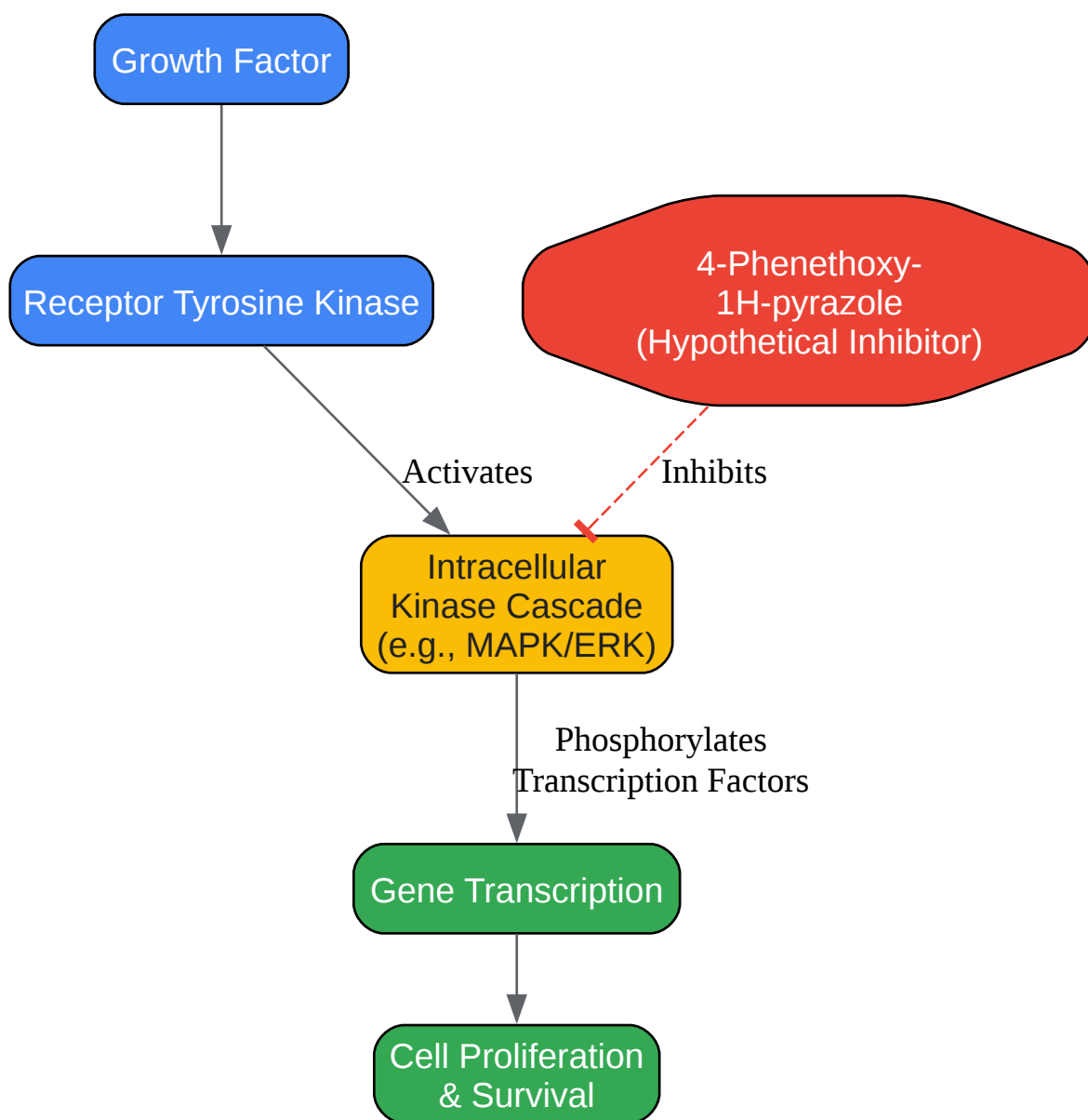
groups of the phenethoxy chain (appearing as triplets), and the five protons of the terminal phenyl group.

- ^{13}C NMR: The carbon NMR spectrum will corroborate the structure by showing signals for each unique carbon atom in the molecule, including those in the pyrazole and phenyl rings, and the two aliphatic carbons of the ethoxy bridge.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would be used to confirm the molecular formula by providing a highly accurate mass measurement of the molecular ion (M^+). The observed mass should match the calculated exact mass of 202.0950 g/mol .
- Infrared (IR) Spectroscopy: The IR spectrum would display characteristic absorption bands, including N-H stretching from the pyrazole ring (around 3100-3300 cm^{-1}), C-H stretching from the aromatic and aliphatic groups, C=C and C=N stretching from the aromatic rings, and a strong C-O stretching band for the ether linkage (typically in the 1050-1250 cm^{-1} region).

Potential Applications in Drug Discovery

The pyrazole scaffold is a cornerstone of modern medicinal chemistry, with derivatives showing a vast array of biological activities.^[7] While **4-Phenethoxy-1H-pyrazole** itself has not been extensively studied, its structure suggests several promising avenues for therapeutic research.

The introduction of the phenethoxy group at the C4 position provides a lipophilic side chain that can interact with hydrophobic pockets in enzyme active sites or receptors. This modification could be particularly relevant for targeting protein kinases, a class of enzymes frequently implicated in cancer and inflammatory diseases. Many successful kinase inhibitors feature a core heterocycle, like pyrazole, coupled with a side chain that occupies a specific binding region.



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Caption: Hypothetical inhibition of a kinase signaling pathway.

Experimental Protocols

Protocol for Synthesis of 4-Phenethoxy-1H-pyrazole

Materials:

- 4-Hydroxy-1H-pyrazole

- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous Tetrahydrofuran (THF)
- (2-bromoethyl)benzene
- Saturated aqueous ammonium chloride (NH_4Cl)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a stirred suspension of sodium hydride (1.2 equivalents) in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon), add a solution of 4-hydroxy-1H-pyrazole (1.0 equivalent) in THF dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour, or until hydrogen gas evolution ceases. This indicates the formation of the sodium salt.
- Cool the mixture back to 0 °C and add (2-bromoethyl)benzene (1.1 equivalents) dropwise.
- Allow the reaction to warm to room temperature and then heat to reflux (approx. 66 °C) for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction to room temperature and cautiously quench by the slow addition of saturated aqueous NH_4Cl solution.
- Extract the aqueous layer with ethyl acetate (3 times).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **4-Phenethoxy-1H-pyrazole**.

Protocol for NMR Characterization

Procedure:

- Prepare a sample by dissolving approximately 5-10 mg of the purified product in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube.
- Acquire a ¹H NMR spectrum. Typical parameters on a 400 MHz spectrometer would include a 90° pulse, a relaxation delay of 1-2 seconds, and 16-32 scans.
- Integrate the peaks and determine the chemical shifts (referenced to the residual solvent peak or tetramethylsilane).
- Acquire a ¹³C NMR spectrum. This typically requires a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of the ¹³C isotope.
- Analyze the resulting spectra to confirm that the obtained proton and carbon signals are consistent with the structure of **4-Phenethoxy-1H-pyrazole**.

Conclusion

4-Phenethoxy-1H-pyrazole represents a synthetically accessible derivative of the pharmacologically significant pyrazole scaffold. This guide has detailed its core physicochemical properties, centering on its calculated molecular weight of 202.23 g/mol and molecular formula of C₁₁H₁₂N₂O. A reliable synthetic route and standard characterization protocols have been provided to facilitate its preparation and verification in a laboratory setting. Given the proven therapeutic potential of pyrazole derivatives, **4-Phenethoxy-1H-pyrazole** stands as a promising candidate for further investigation in various drug discovery programs, particularly in the development of novel kinase inhibitors and other targeted therapies.

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